

An In-depth Technical Guide to Isoserine: Properties, Synthesis, and Biological Activity

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Compound of Interest

Compound Name:	Isoserine
Cat. No.:	B555941

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Introduction

Isoserine (3-amino-2-hydroxypropanoic acid) is a non-proteinogenic α -hydroxy- β -amino acid, a structural isomer of the common amino acid serine.^[1] Unlike serine, **isoserine** is not incorporated into proteins during translation but can be produced synthetically.^[1] Its unique structure, featuring a hydroxyl group on the alpha-carbon and an amino group on the beta-carbon, imparts distinct chemical properties and biological activities, making it a molecule of significant interest in pharmaceutical and biochemical research.^{[2][3]}

This technical guide provides a comprehensive overview of **isoserine**, covering its physicochemical properties, various synthetic methodologies, and its roles in key biological pathways. Particular focus is given to its potential as a therapeutic agent through the modulation of the GABA transporter GAT3 and the inhibition of Aminopeptidase N.

Physicochemical and Molecular Properties

Isoserine is a polar molecule, with its hydroxyl group contributing to its solubility in water.^{[2][3]} It exists as a white to off-white crystalline powder.^{[3][4]} The compound is available in its racemic form (**DL-Isoserine**) and as separate enantiomers (**L-Isoserine** and **D-Isoserine**), each with a distinct CAS number.

Table 1: Isomer Identification and CAS Numbers

Isomer Name	Common Synonym(s)	CAS Registry Number
Isoserine (racemic)	DL-Isoserine; (±)-Isoserine	565-71-9[1][2][5], 632-12-2[3][6]
L-Isoserine	(S)-Isoserine	632-13-3[4][7][8]
D-Isoserine	(R)-Isoserine	632-11-1[4]

Table 2: Molecular and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₃ H ₇ NO ₃	[1][2][4]
Molar Mass	105.09 g/mol	[5][7]
Melting Point	DL-Isoserine: 235 °C (dec.) L-Isoserine: 199-201 °C	[9][10]
Solubility	Soluble in water, slightly soluble in ethanol.	[2][3][7]
pKa Values	pK ₁ : 2.71 (carboxyl group) pK ₂ : 9.25 (amino group)	[9][10][11]
Specific Optical Rotation ([α]D)	L-Isoserine: -32.0°	[8]

Synthesis of Isoserine

Isoserine has been produced exclusively through synthetic methods, with the first documented laboratory synthesis reported in 1976.[1][12] Several routes have since been developed, starting from common chiral precursors.

Experimental Protocol: Synthesis of (S)-Isoserine from L-Asparagine

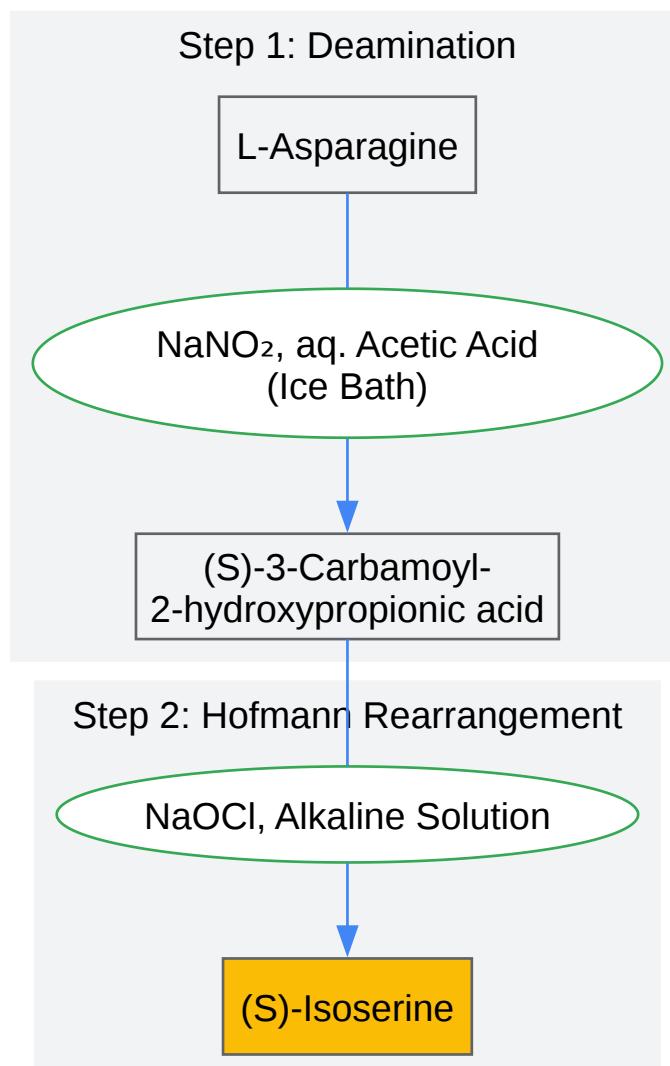
A well-established method for synthesizing (S)-**isoserine** utilizes L-asparagine as the starting material in a two-step process involving deamination followed by a Hofmann rearrangement.[9][13]

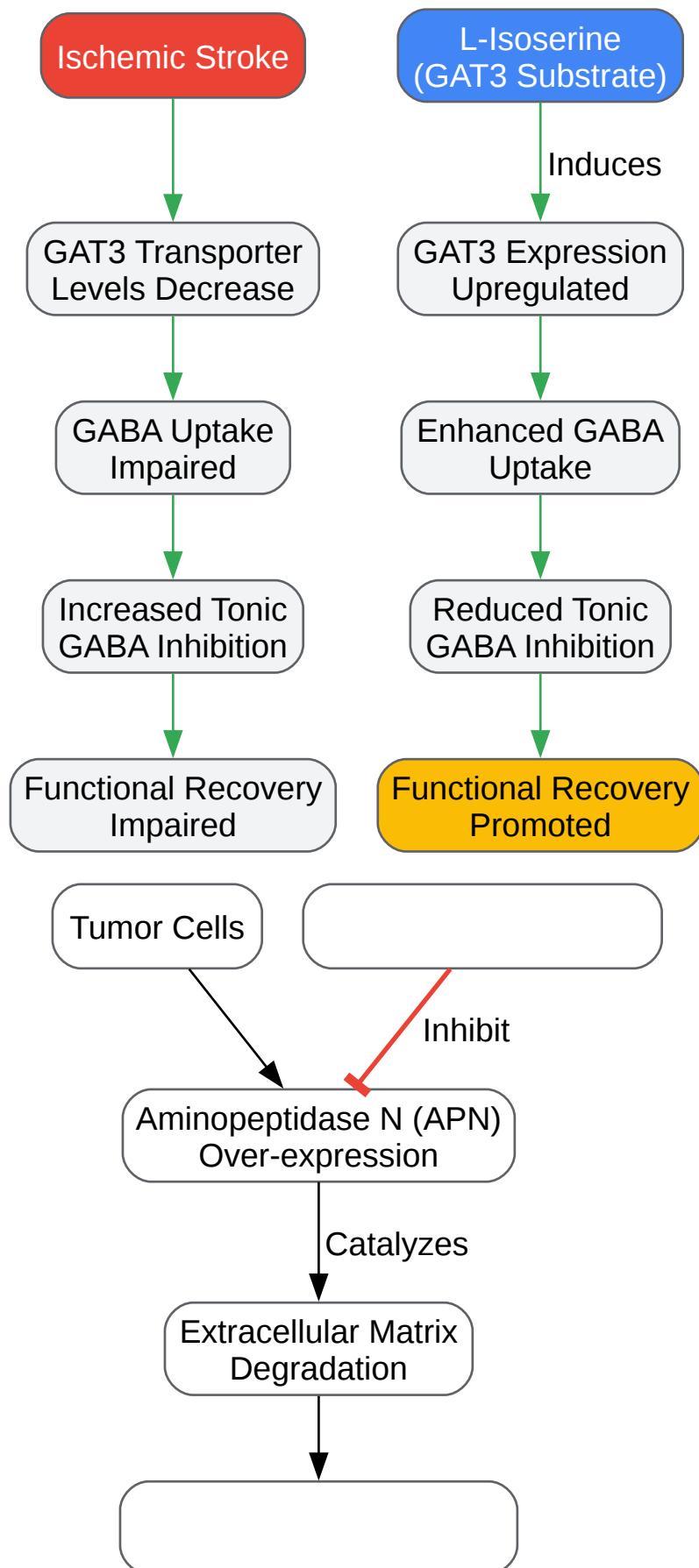
Step 1: Synthesis of (S)-3-Carbamoyl-2-hydroxypropionic acid

- Dissolve 1 mole of L-asparagine in a 20% aqueous acetic acid solution.
- Cool the solution in an ice bath.
- With vigorous stirring, slowly add a solution containing 1 to 2 moles of sodium nitrite in water.
- Continue stirring the reaction mixture in the ice bath for one hour, then allow it to proceed overnight at room temperature.
- Evaporate the solution to a solid residue.
- Dissolve the solid in water and purify using an IRA-400 (OH^-) ion-exchange resin column.
- Elute the product with 5% acetic acid.
- Evaporate the fractions containing the product to yield (S)-3-Carbamoyl-2-hydroxypropionic acid. The reported yield is approximately 83%.[\[13\]](#)

Step 2: Synthesis of (S)-**Isoserine** via Hofmann Rearrangement

- Treat the (S)-3-Carbamoyl-2-hydroxypropionic acid obtained in Step 1 with sodium hypochlorite in an alkaline solution.
- Purify the resulting reaction mixture using resin column chromatography.
- Recrystallize the product from aqueous ethanol to obtain pure (S)-**isoserine**.[\[9\]](#)[\[13\]](#)





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References

- 1. GAT3 selective substrate L-isoserine upregulates GAT3 expression and increases functional recovery after a focal ischemic stroke in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 2. L-Isoserine | 632-13-3 [chemicalbook.com]
- 3. CAS 632-12-2: Isoserine | CymitQuimica [cymitquimica.com]
- 4. GAT3 selective substrate L-isoserine upregulates GAT3 expression and increases functional recovery after a focal ischemic stroke in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthesis of a novel series of L-isoserine derivatives as aminopeptidase N inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Aminopeptidase-N/CD13 (EC 3.4.11.2) inhibitors: Chemistry, biological evaluations, and therapeutic prospects - PMC [pmc.ncbi.nlm.nih.gov]
- 7. CAS 565-71-9: Isoserine | CymitQuimica [cymitquimica.com]
- 8. Isoserine | C3H7NO3 | CID 11267 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. DL-Isoserine | 565-71-9 [m.chemicalbook.com]
- 10. L-Isoserine One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 11. Page loading... [guidechem.com]
- 12. Isoserine - Wikipedia [en.wikipedia.org]
- 13. tandfonline.com [tandfonline.com]
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